

An In-Depth Technical Guide to D,L-N,N-Didesmethyl Venlafaxine-d11

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Compound of Interest

Compound Name: *D,L-N,N-Didesmethyl Venlafaxine-d11*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D,L-N,N-Didesmethyl Venlafaxine-d11 is a deuterium-labeled isotopologue of N,N-didesmethyl venlafaxine, a minor metabolite of the widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI), venlafaxine. This guide provides a comprehensive technical overview of this compound, its parent drug, and related metabolites. It is intended for researchers in drug metabolism, pharmacokinetics, and analytical chemistry who are utilizing stable isotope-labeled compounds as internal standards or tracers in their studies.

Venlafaxine undergoes extensive metabolism in the body, primarily mediated by cytochrome P450 enzymes. The inclusion of deuterium atoms in **D,L-N,N-Didesmethyl Venlafaxine-d11** provides a distinct mass signature, making it an invaluable tool for sensitive and specific quantification of its unlabeled counterpart in complex biological matrices using mass spectrometry-based techniques.

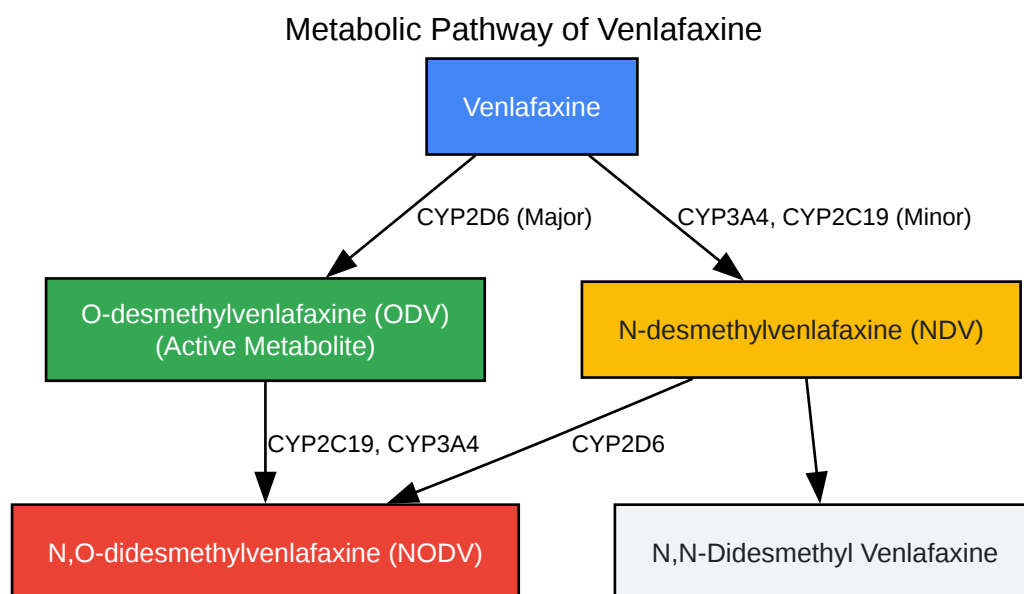
Physicochemical and Pharmacokinetic Data

The following tables summarize key quantitative data for venlafaxine and its primary metabolites, including the deuterated subject of this guide. This information is crucial for the development of analytical methods and for understanding the disposition of these compounds in biological systems.

Compound	Molecular Formula	Molecular Weight (g/mol)	Type
D,L-N,N-Didesmethyl Venlafaxine-d11	C ₁₅ H ₁₂ D ₁₁ NO ₂ [1]	260.42[1]	Deuterated Metabolite
N,N-Didesmethylvenlafaxine	C ₁₅ H ₂₃ NO ₂ [2]	249.35[2]	Metabolite
Venlafaxine	C ₁₇ H ₂₇ NO ₂ [3]	277.4[3]	Parent Drug
Venlafaxine Hydrochloride	C ₁₇ H ₂₈ ClNO ₂ [4]	313.9[4]	Salt Form of Parent Drug
D,L-N,N-Didesmethyl Venlafaxine-d6	C ₁₅ H ₁₇ D ₆ NO ₂ [5]	255.39[5]	Deuterated Metabolite
D,L-N,N-didesmethyl-o-desmethyl venlafaxine hydrochloride	C ₁₄ H ₂₂ ClNO ₂ [5]	271.79[5]	Metabolite Salt

Metabolic Signaling Pathway of Venlafaxine

Venlafaxine is primarily metabolized in the liver by cytochrome P450 (CYP) enzymes. The major metabolic pathway is O-demethylation by CYP2D6 to form the active metabolite O-desmethylvenlafaxine (ODV). A minor pathway involves N-demethylation by CYP3A4 and CYP2C19 to N-desmethylvenlafaxine (NDV). Further metabolism of ODV and NDV by these enzymes leads to the formation of N,O-didesmethylvenlafaxine (NODV), and subsequently N,N-didesmethylvenlafaxine.



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Metabolic Pathway of Venlafaxine

Experimental Protocols

General Synthesis Approach for D,L-N,N-Didesmethyl Venlafaxine-d11

A specific, detailed synthesis protocol for **D,L-N,N-Didesmethyl Venlafaxine-d11** is not readily available in peer-reviewed literature, as it is a commercially available research compound. However, a general synthetic strategy can be inferred from the synthesis of venlafaxine and its other isotopically labeled analogs.

The synthesis would likely start from a deuterated precursor. For instance, a deuterated cyclohexanone could be used as a starting material. The synthesis would then proceed through a series of steps analogous to the known synthesis of venlafaxine, but without the final N-methylation steps. The key would be the introduction of the deuterated moieties at the desired positions on the cyclohexyl ring and ethylamine side chain.

Analytical Method: Quantification of Venlafaxine and its Metabolites in Biological Matrices

The following is a representative experimental protocol for the simultaneous quantification of venlafaxine and its metabolites, including N,N-didesmethylvenlafaxine, in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This method can be adapted to use **D,L-N,N-Didesmethyl Venlafaxine-d11** as an internal standard for the accurate quantification of the unlabeled analyte. This protocol is based on the methodology described by Gu, et al. (2018).[6]

1. Sample Preparation (Liquid-Liquid Extraction)

- To 50 µL of plasma, add an internal standard solution (containing **D,L-N,N-Didesmethyl Venlafaxine-d11**).
- Vortex briefly to mix.
- Add 200 µL of methyl tert-butyl ether (MTBE) as the extraction solvent.
- Vortex for 5 minutes to ensure thorough mixing and extraction.
- Centrifuge at 4000 rpm for 5 minutes to separate the organic and aqueous layers.
- Transfer the supernatant (organic layer) to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex to ensure complete dissolution.
- Inject an aliquot into the LC-MS/MS system.

2. LC-MS/MS Instrumentation and Conditions

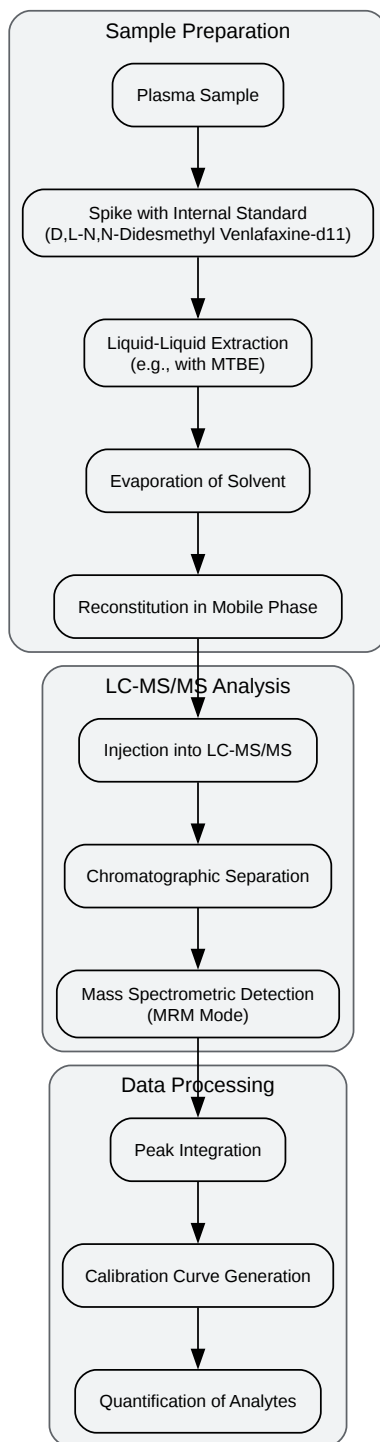
- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system capable of binary gradient elution.

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: An Agilent SB-Phenyl column (50 mm × 4.6 mm, 3.5 μm) or equivalent.^[6]
- Mobile Phase A: 0.1% formic acid in water.^[6]
- Mobile Phase B: 0.1% formic acid in acetonitrile.^[6]
- Flow Rate: 0.8 mL/min.^[6]
- Gradient Elution: A suitable gradient program to separate the analytes of interest.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM). The specific precursor-to-product ion transitions for each analyte and the internal standard would need to be optimized.

Experimental Workflow

The following diagram illustrates a typical workflow for the quantitative analysis of venlafaxine and its metabolites in a research setting.

Analytical Workflow for Venlafaxine Metabolite Quantification

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Analytical Workflow for Venlafaxine Metabolite Quantification

Conclusion

D,L-N,N-Didesmethyl Venlafaxine-d11 is a critical tool for researchers in the fields of drug development, pharmacology, and clinical chemistry. Its use as an internal standard allows for the robust and accurate quantification of the venlafaxine metabolite, N,N-didesmethylvenlafaxine. This guide has provided essential technical data, a detailed metabolic pathway, and a representative analytical protocol to aid scientists in their research endeavors. The methodologies and data presented herein should serve as a valuable resource for the design and execution of experiments involving the analysis of venlafaxine and its metabolites.

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